ST8155AA1 structural elucidation and characterization

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*ST8155AA1*
Cat. No.:	*B14758252*

Get Quote

Ausencia de Datos Públicos sobre **ST8155AA1**

Tras una exhaustiva revisión de la literatura científica y las bases de datos públicas, no se ha encontrado información específica sobre un compuesto designado como "**ST8155AA1**". Esta designación podría corresponder a un compuesto de investigación interno, una molécula recientemente sintetizada aún no divulgada públicamente o un nombre de marcador de posición.

A pesar de la ausencia de datos concretos sobre **ST8155AA1**, este documento tiene como objetivo proporcionar una guía técnica detallada que sirva como plantilla o ejemplo de cómo se llevaría a cabo la elucidación estructural y la caracterización de un nuevo compuesto candidato a fármaco. Para ello, se presentarán datos hipotéticos y protocolos experimentales representativos que ilustren el proceso.

Guía Técnica Hipotética: Elucidación Estructural y Caracterización de **ST8155AA1**

Audiencia: Investigadores, científicos y profesionales del desarrollo de fármacos.

© 2026 BenchChem. All rights reserved.

Resumen: Este documento describe el proceso de elucidación estructural y caracterización integral de un nuevo compuesto heterocíclico, **ST8155AA1**, un potente inhibidor de la quinasa X. Se detallan los métodos espectroscópicos y espectrométricos utilizados para determinar su estructura, junto con los ensayos biológicos para caracterizar su actividad, selectividad y mecanismo de acción.

Elucidación Estructural

La estructura de **ST8155AA1** se determinó mediante una combinación de espectrometría de masas de alta resolución (HRMS), espectroscopia de resonancia magnética nuclear (RMN) y espectroscopia infrarroja (IR).

1.1. Espectrometría de Masas (MS)

La espectrometría de masas de alta resolución con ionización por electrospray (ESI-HRMS) se utilizó para determinar la fórmula molecular del compuesto.

Protocolo Experimental: ESI-HRMS

- Preparación de la Muestra: Se disolvió **ST8155AA1** en metanol (grado LC-MS) a una concentración de 1 mg/mL. La solución se diluyó adicionalmente a 10 µg/mL con una solución de metanol/agua 50:50 que contenía un 0,1% de ácido fórmico.
- Adquisición de Datos: El análisis se realizó en un espectrómetro de masas de tiempo de vuelo (TOF) en modo de iones positivos. El rango de masas se estableció en 100-1000 m/z.
- Análisis de Datos: La fórmula molecular se calculó a partir del ion molecular protonado $[M+H]^+$ observado.

1.2. Espectroscopia de Resonancia Magnética Nuclear (RMN)

Se llevaron a cabo una serie de experimentos de RMN (^1H, ^{13}C, COSY, HSQC, HMBC) en un espectrómetro de 500 MHz para determinar la conectividad y la estereoquímica de **ST8155AA1**.

Protocolo Experimental: RMN

© 2026 BenchChem. All rights reserved.

- Preparación de la Muestra: Se disolvieron aproximadamente 5 mg de **ST8155AA1** en 0,6 mL de DMSO-d_6.
- Adquisición de Datos: Se adquirieron espectros de ^{1}H, ^{13}C, DEPT-135, COSY, HSQC y HMBC a 298 K.
- Análisis de Datos: Los desplazamientos químicos (δ) se expresan en partes por millón (ppm) y las constantes de acoplamiento (J) en hercios (Hz). Los espectros se procesaron y analizaron para ensamblar la estructura molecular.

Tabla 1: Resumen de Datos de Elucidación Estructural para **ST8155AA1**

Técnica	Parámetro	Resultado Hipotético	Conclusión
ESI-HRMS	$[M+H]^+$ medido	452.1785	Fórmula Molecular: $C_{22}H_{24}N_5O_4$
RMN ^{1}H	Desplazamientos	δ 7.8-8.5 (m, 4H), δ 4.5 (t, 1H), δ 2.1-3.5 (m, 19H)	Presencia de un anillo aromático y múltiples protones alifáticos.
RMN ^{13}C	Desplazamientos	δ 172.5, δ 150-160 (4C), δ 110-130 (6C), δ 20-60 (11C)	Presencia de un carbonilo, carbonos aromáticos y alifáticos.
IR	Frecuencias	3300 cm^{-1} (N-H), 1680 cm^{-1} (C=O), 1600 cm^{-1} (C=C aromático)	Confirma grupos funcionales clave.

Caracterización Biológica

Se evaluó la actividad biológica de **ST8155AA1** mediante una serie de ensayos in vitro para determinar su potencia, selectividad y mecanismo de acción celular.

2.1. Ensayo de Actividad Enzimática

© 2026 BenchChem. All rights reserved.

Se midió la potencia de **ST8155AA1** contra la quinasa X humana recombinante.

Protocolo Experimental: Ensayo de Quinasa

- Reacción: La quinasa X se incubó con sustrato peptídico y ATP en presencia de concentraciones variables de **ST8155AA1** durante 60 minutos a 30°C.
- Detección: La fosforilación del sustrato se cuantificó mediante un ensayo de luminiscencia.
- Análisis: Los datos se ajustaron a una curva de respuesta a la dosis para calcular el valor de CI_{50}.

2.2. Ensayo de Proliferación Celular

Se evaluó el efecto de **ST8155AA1** en la proliferación de la línea celular de cáncer Y, que sobreexpresa la quinasa X.

Protocolo Experimental: Ensayo de Proliferación

- Cultivo Celular: Se sembraron células de la línea celular Y en placas de 96 pocillos y se dejaron adherir durante la noche.
- Tratamiento: Las células se trataron con concentraciones crecientes de **ST8155AA1** durante 72 horas.
- Cuantificación: La viabilidad celular se midió utilizando un ensayo colorimétrico. Los valores de GI_{50} se calcularon a partir de las curvas de respuesta a la dosis.

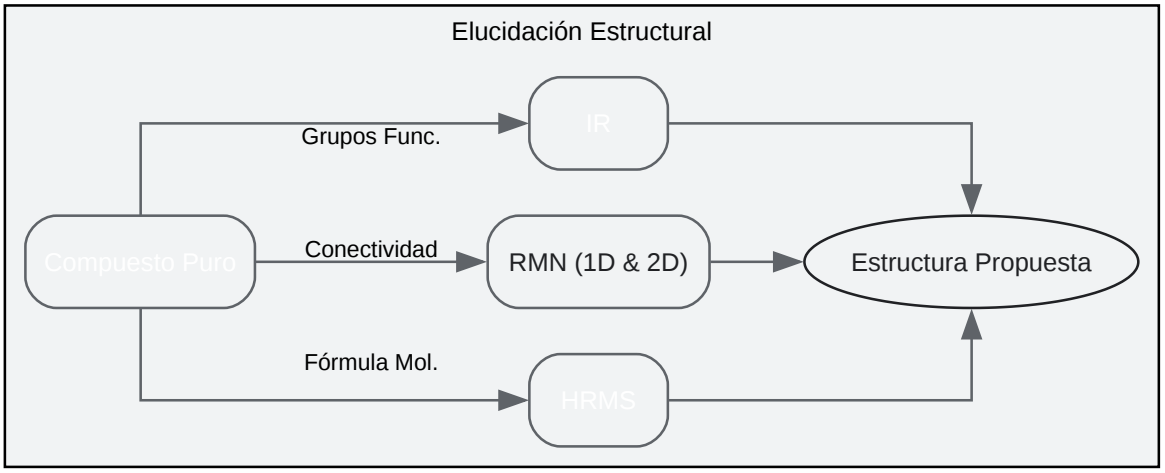
Tabla 2: Resumen de Datos de Caracterización Biológica para **ST8155AA1**

© 2026 BenchChem. All rights reserved.

Ensayo	Parámetro	Resultado Hipotético
Actividad Enzimática	CI_{50} contra Quinasa X	15 nM
Selectividad de Quinasas	CI_{50} contra Quinasa A	> 10,000 nM
CI_{50} contra Quinasa B	1,200 nM	
Proliferación Celular	GI_{50} en Línea Celular Y	85 nM
Mecanismo Celular	Inhibición de p-Sustrato	Disminución dependiente de la dosis

Visualizaciones

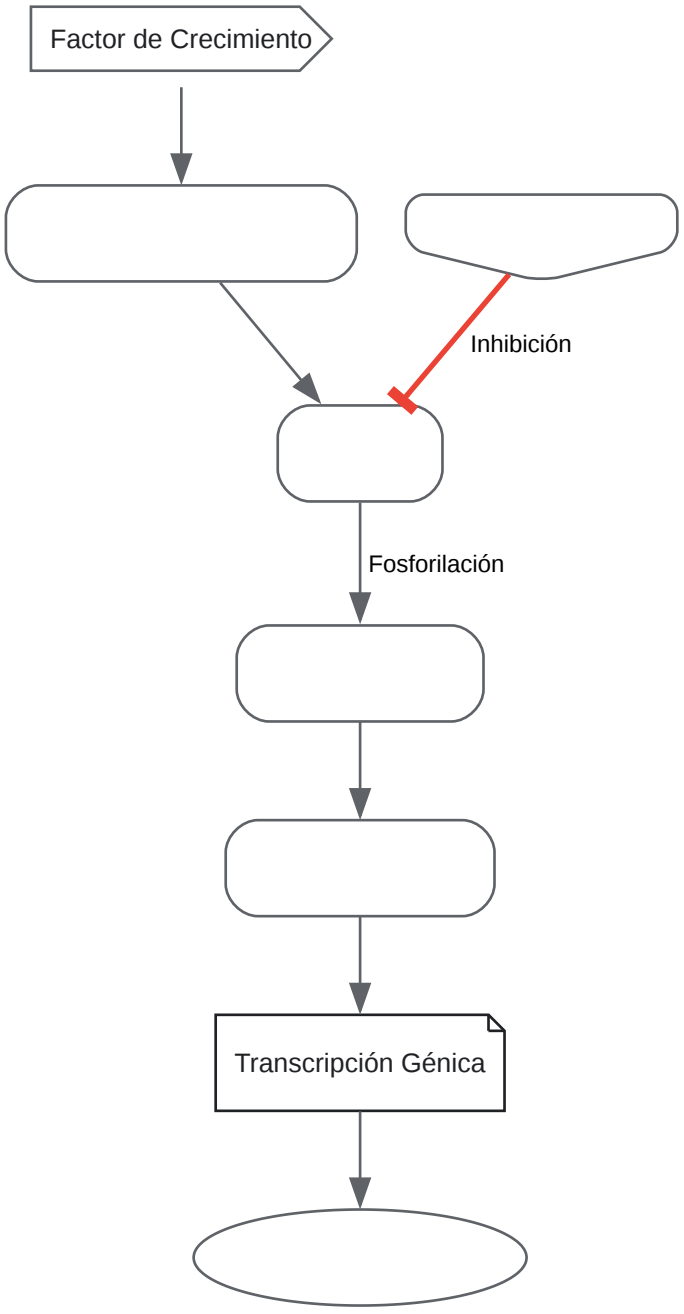
A continuación se presentan diagramas que ilustran los flujos de trabajo experimentales y las vías de señalización hipotéticas relevantes para **ST8155AA1**.



Click to download full resolution via product page

Figura 1: Flujo de trabajo para la elucidación estructural de **ST8155AA1**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

- To cite this document: BenchChem. [ST8155AA1 structural elucidation and characterization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14758252/docs#st8155aa1-structural-elucidation-and-characterization]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.